

Technical Guide: Spectroscopic Characterization of 1,3,4-Thiadiazole-2,5-Dithiol

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Compound of Interest

Compound Name: 1,3,4-thiadiazole-2,5-dithiol

Cat. No.: B7761095

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Subject: Analytical Validation via NMR (

H,

C), FT-IR, and Mass Spectrometry Compound CAS: 2349-67-9 (also known as Bismuthiol I or DMTD) Molecular Weight: 150.22 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Molecular Dynamics

Characterizing **1,3,4-thiadiazole-2,5-dithiol** requires more than standard spectral matching; it requires an understanding of tautomeric equilibrium.[\[1\]](#)[\[2\]](#) This molecule does not exist as a static structure.[\[1\]](#)[\[2\]](#) In solution, it fluctuates between the dithiol, thione-thiol, and dithione forms.[\[1\]](#)[\[2\]](#)

This dynamic behavior is the primary source of confusion in spectral analysis, often leading to:

- Broad or "missing" proton signals in

¹H NMR.[\[1\]](#)

- Shifted vibrational bands in IR depending on the solid-state packing vs. solution phase.[\[1\]](#)

- Unexpected fragmentation patterns in MS due to ionization preference.[1][2]

Tautomeric Equilibrium Pathway

The following diagram illustrates the structural flux that dictates spectral output.



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Figure 1: Tautomeric equilibrium of 2,5-dimercapto-1,3,4-thiadiazole. The specific form detected depends heavily on the solvent (DMSO vs. CDCl

) and physical state (Solid KBr vs. Solution).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Primary Challenge: Solubility and Proton Exchange.[2] The molecule is poorly soluble in non-polar solvents (CDCl

). DMSO-

is the required solvent for characterization, though it promotes hydrogen bonding that affects chemical shifts.[1][2]

A. Proton NMR (¹H NMR)

In DMSO-

, the rapid exchange between the

and

(thione) protons often results in a single, broad signal.[1]

Signal	Chemical Shift (, ppm)	Multiplicity	Assignment	Notes
SH / NH	13.0 – 14.8	Broad Singlet		Highly dependent on concentration and water content.[1] Can disappear if sample is "wet" (D O exchange).[2]
Impurity	2.50	Quintet	DMSO	Residual solvent peak.[1][2]
Impurity	3.33	Broad	H O	Water from DMSO (hygroscopic).[1] [2]

Expert Insight: Do not expect a sharp singlet. The acidity of the dithiol protons (

) facilitates rapid exchange. If the peak is invisible, add a drop of D

O; if the compound is authentic, no new peaks should appear, but the baseline "hump" at 13+ ppm will vanish completely.[2]

B. Carbon-13 NMR (¹³C NMR)

Due to the

symmetry of the molecule (in both dithiol and dithione extremes), the two carbons are chemically equivalent on the NMR timescale.

Signal	Chemical Shift (, ppm)	Assignment	Notes
C2, C5	158.0 – 160.5		Appears as a single peak. ^[1] Significant downfield shift compared to thiadiazole ring protons due to double-bond character. ^[1]

Infrared Spectroscopy (FT-IR)

Primary Challenge: Distinguishing Thione (

) vs. Thiol (

). In the solid state (KBr pellet or ATR), the thione form often predominates, or the molecule exists as a hydrogen-bonded polymer.^[2]

Diagnostic Bands

Frequency (cm)	Intensity	Vibrational Mode	Structural Indication
3000 – 3200	Broad/Med		Indicates Thione tautomer (H on Nitrogen).[1]
2450 – 2550	Weak/Broad		Indicates Thiol tautomer.[1][2] Often very weak or obscured by H-bonding.[1]
1480 – 1520	Strong		Characteristic of the thiadiazole ring.[2]
1050 – 1200	Strong		Critical: Presence confirms Thione character.[1][2]
650 – 700	Medium		Thioether/Thiol stretch.[1][2]

Validation Protocol: If the spectrum shows a strong band at

cm

and a broad stretch

cm

, the sample is primarily in the thione form. Absence of a sharp peak at

cm

does not indicate impurity; it indicates the thione preference in the crystal lattice.

Mass Spectrometry (MS)

Primary Challenge: Fragmentation Logic. The molecular ion is stable, but fragmentation is driven by the stability of the heterocyclic ring and the expulsion of sulfur.[2]

Ionization Mode: Electron Impact (EI) or ESI (Negative mode is often more sensitive due to acidic protons).^{[1][2]}

Fragmentation Pathway (EI, 70 eV)^[2]

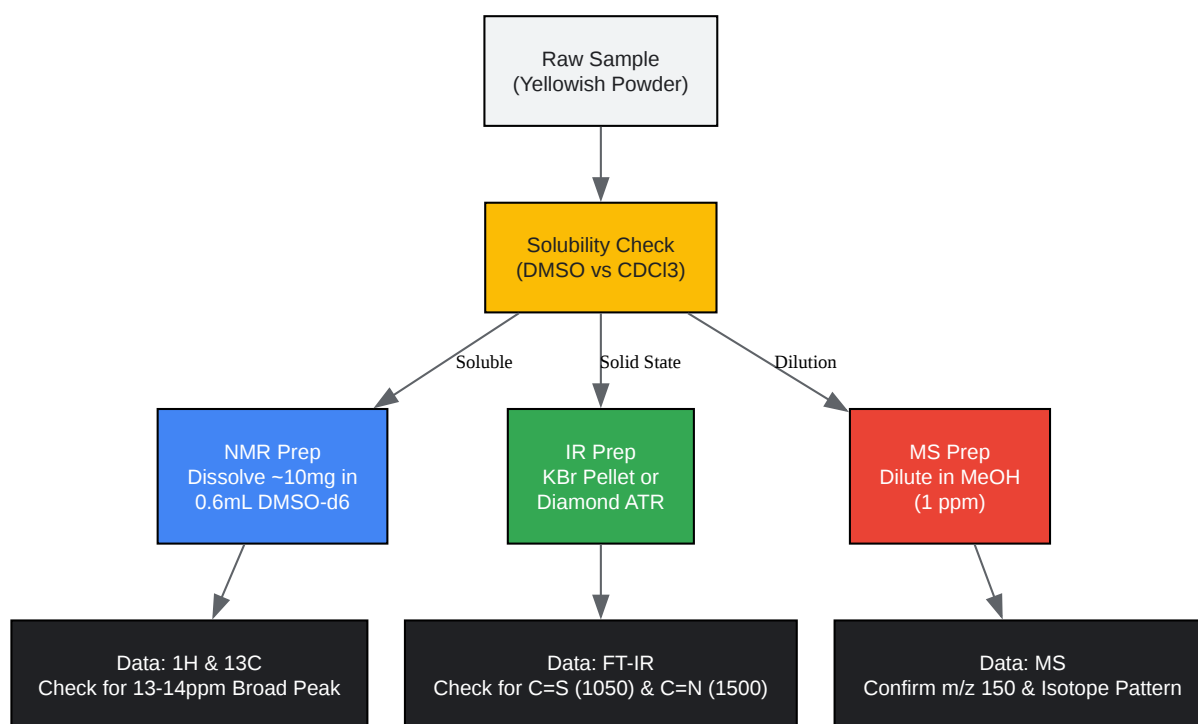
- Molecular Ion (M^+):
(Base peak or high intensity).^{[1][2]}
 - Note: Look for the M^+ peak at m/z 254 (~9-10% intensity) due to the two Sulfur atoms (natural abundance).^[2]
- Loss of HS ($M-33$):
 m/z 221.^[1]
 - Mechanism: Radical cleavage of the thiol group.
- Loss of CS ($M-41$) / Ring Cleavage:
 m/z 213.^[1]
 - Mechanism: Retro-cycloaddition or ring shattering.^[1]
- Loss of N ($M-26$):
 m/z 228 (typically)
or

fragments).[1][2]

Experimental Protocols

Workflow Diagram

The following Graphviz diagram outlines the validated workflow for full characterization.



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Figure 2: Analytical workflow for **1,3,4-thiadiazole-2,5-dithiol**.

Step-by-Step Methodology

1. Sample Preparation for NMR

- Pre-drying: Dry the sample in a vacuum desiccator over P

O

for 4 hours. Reason: Moisture promotes proton exchange, broadening the SH signal to the point of invisibility.[2]

- Solvent: Use DMSO-

(99.9% D).[1] Do not use CDCl

(insoluble).[2]

- Concentration: 10-15 mg in 0.6 mL solvent.
- Acquisition: Set relaxation delay () to seconds to allow relaxation of quaternary carbons for C.

2. IR Spectroscopy (ATR Method)[2][3]

- Cleaning: Clean the diamond crystal with isopropanol to remove any lipid residues.[1]
- Background: Collect background spectrum (air).[1][2]
- Deposition: Place solid powder directly on the crystal.[1] Apply high pressure clamp.[1][2]
- Scan: 16-32 scans at 4 cm resolution.

3. Mass Spectrometry (Direct Infusion)[2]

- Solvent: Methanol (LC-MS grade).[1]
- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-).
 - Reason: The thiol protons are acidic; negative mode (

) yields a cleaner signal at

than positive mode.[1]

- Scan Range: 50 – 300

. [1][2]

References

- National Institute of Standards and Technology (NIST). 1,3,4-Thiadiazole-2(3H)-thione, 5-amino- Infrared Spectrum. [1][4] NIST Chemistry WebBook, SRD 69. [1][2][4] [Link][2]
- PubChem. 2,5-Dimercapto-1,3,4-thiadiazole (Compound Summary). National Library of Medicine. [1][2] [Link]
- Al-Masoudi, N. A., et al. Synthesis and characterization of new 1,3,4-thiadiazole derivatives. [1][2][5][6] (General reference for thiadiazole spectral shifts in DMSO). Molecules, 2011. [1][2] [Link][2]

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Sources

- 1. 1,3,4-Thiadiazolidine-2,5-dithione, potassium salt (1:2) | C₂K₂N₂S₃ | CID 78364 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
- 3. mdpi.com [mdpi.com]
- 4. 1,3,4-Thiadiazole-2(3H)-thione, 5-amino- [webbook.nist.gov]
- 5. fujc.pp.ua [fujc.pp.ua]
- 6. mdpi.com [mdpi.com]
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